

An In-depth Technical Guide to Benzaldehyde Tosylhydrazone: Properties, Synthesis, and Reactivity

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Benzaldehyde tosylhydrazone*

CAS No.: 17227-34-8

Cat. No.: B1277390

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Introduction

Benzaldehyde tosylhydrazone is a versatile and important intermediate in modern organic synthesis. As a stable, crystalline solid, it serves as a convenient and safer precursor to highly reactive species such as diazo compounds and carbenes. Its primary application lies in the Shapiro and Bamford-Stevens reactions, which provide efficient routes to alkenes from carbonyl compounds. This technical guide provides a comprehensive overview of the physical and chemical properties of **benzaldehyde tosylhydrazone**, detailed experimental protocols for its synthesis and key reactions, and an exploration of its synthetic utility.

Core Physical and Chemical Properties

Benzaldehyde tosylhydrazone is a white to pale-yellow crystalline solid at room temperature. It is generally stable under standard conditions but can decompose upon heating or exposure

to light. It is advisable to store the compound in a cool, dark place. While insoluble in water, it exhibits good solubility in various organic solvents, including ethanol and dimethylformamide.

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₄ N ₂ O ₂ S	--INVALID-LINK--
Molar Mass	274.34 g/mol	--INVALID-LINK--
Melting Point	124-125 °C	--INVALID-LINK--
Appearance	White to pale-yellow crystalline solid	[Various supplier websites]
Solubility	Insoluble in water; Soluble in ethanol, dimethylformamide	--INVALID-LINK--
Stability	Stable at room temperature; decomposes upon heating or exposure to light. Electron-poor derivatives can be less stable.	--INVALID-LINK--

Spectroscopic Data

Precise, experimentally verified spectroscopic data for **benzaldehyde tosylhydrazone** can be limited in publicly accessible databases. The following tables provide a combination of reported data and estimated values based on the analysis of its constituent functional groups and data from closely related structures.

¹H NMR Spectral Data (Estimated)

Solvent: CDCl₃

Chemical Shift (δ) ppm	Multiplicity	Number of Protons	Assignment
~7.8-7.9	d	2H	Ar-H (ortho to SO ₂)
~7.6-7.7	s	1H	N=CH-Ar
~7.3-7.5	m	5H	C ₆ H ₅
~7.2-7.3	d	2H	Ar-H (meta to SO ₂)
~2.4	s	3H	Ar-CH ₃
~8.0-9.0	br s	1H	NH

¹³C NMR Spectral Data (Estimated)

Solvent: CDCl₃

Chemical Shift (δ) ppm	Assignment
~145-150	C=N
~143-145	Ar-C (para to CH ₃)
~135-137	Ar-C (ipso to SO ₂)
~130-134	Ar-C (ipso to C=N)
~129-130	Ar-C (ortho to SO ₂)
~128-129.5	Ar-C (meta to SO ₂)
~127-129	Phenyl C
~21.5	Ar-CH ₃

IR Spectral Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3200	Medium	N-H stretch
~3060	Medium	Aromatic C-H stretch
~1600	Medium-Strong	C=N stretch
~1500, ~1450	Medium-Strong	Aromatic C=C stretch
~1340, ~1160	Strong	S=O asymmetric and symmetric stretch

Experimental Protocols

Synthesis of Benzaldehyde Tosylhydrazone

This protocol is adapted from a well-established procedure in Organic Syntheses.[\[1\]](#)

Materials:

- p-Toluenesulfonylhydrazide (14.6 g, 0.078 mol)
- Absolute methanol (25 mL)
- Freshly distilled benzaldehyde (7.50 g, 0.071 mol)
- Erlenmeyer flask (125 mL)
- Büchner funnel
- Ice bath

Procedure:

- To a 125-mL Erlenmeyer flask, add p-toluenesulfonylhydrazide (14.6 g).
- Add absolute methanol (25 mL) to create a slurry.
- While swirling the slurry, rapidly add freshly distilled benzaldehyde (7.50 g).

- A mild exothermic reaction will occur, and the p-toluenesulfonylhydrazide will dissolve.
- Within a few minutes, the product, **benzaldehyde tosylhydrazone**, will begin to crystallize.
- After 15 minutes, cool the mixture in an ice bath to ensure complete crystallization.
- Collect the crystalline product by vacuum filtration using a Büchner funnel.
- Wash the crystals with a small amount of cold methanol.
- Dry the product under vacuum.

Expected Yield: 87-93% Melting Point: 124-125 °C[1]

The Shapiro Reaction: Synthesis of Styrene from Benzaldehyde Tosylhydrazone

The Shapiro reaction is a powerful method for converting aldehydes and ketones into alkenes. [2][3][4][5] The following is a general protocol for the conversion of **benzaldehyde tosylhydrazone** to styrene.

Materials:

- **Benzaldehyde tosylhydrazone**
- Anhydrous tetrahydrofuran (THF) or diethyl ether
- n-Butyllithium (n-BuLi) solution in hexanes (2 equivalents)
- Round-bottom flask
- Syringe
- Stirring apparatus
- Inert atmosphere (nitrogen or argon)
- Quenching agent (e.g., water, methanol)

Procedure:

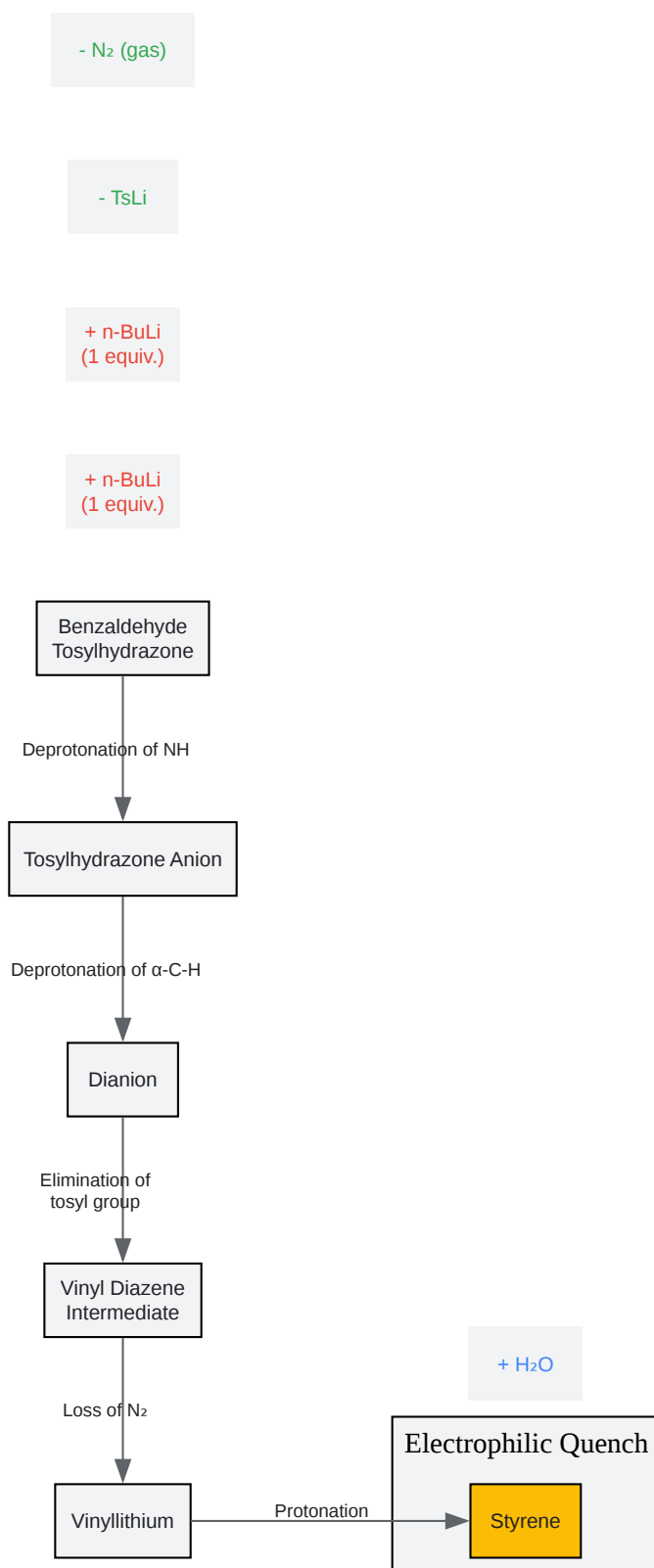
- Dissolve **benzaldehyde tosylhydrazone** in a suitable anhydrous solvent (e.g., THF) in a round-bottom flask under an inert atmosphere.
- Cool the solution to -78 °C using a dry ice/acetone bath.
- Slowly add two equivalents of n-butyllithium solution via syringe while maintaining the low temperature.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for several hours. The reaction progress can be monitored by the evolution of nitrogen gas.
- Upon completion, quench the reaction by the slow addition of water or methanol.
- Perform an aqueous workup and extract the product with an organic solvent.
- Dry the organic layer, remove the solvent under reduced pressure, and purify the resulting styrene, typically by distillation.

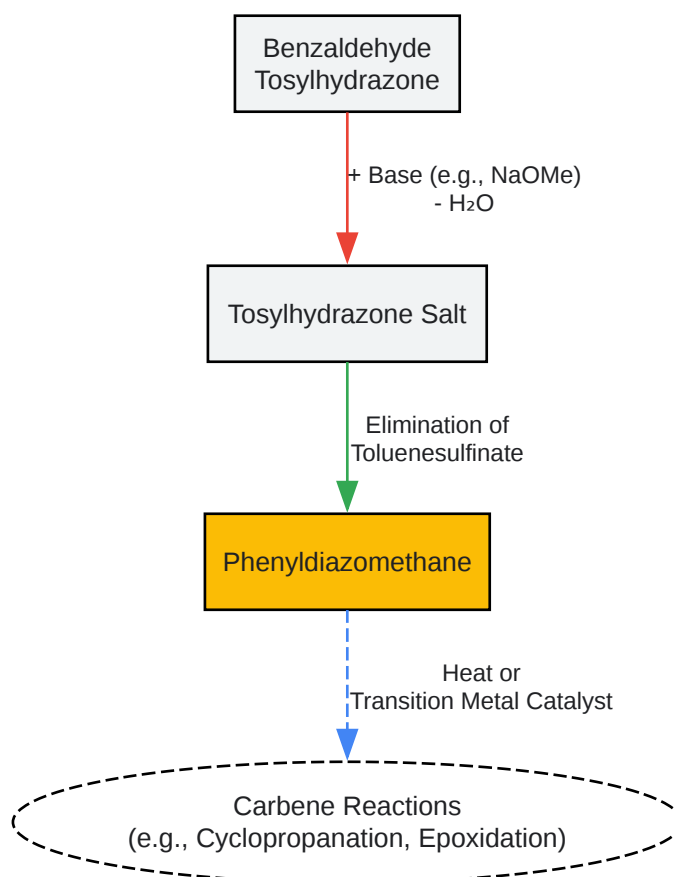
Core Applications and Reactivity

The primary utility of **benzaldehyde tosylhydrazone** stems from its ability to generate a vinyl lithium species upon treatment with a strong base in the Shapiro reaction. This vinyl lithium intermediate can then be reacted with a variety of electrophiles to form substituted alkenes.

The Shapiro Reaction Mechanism

The accepted mechanism for the Shapiro reaction involves a series of steps, as illustrated in the diagram below.





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